

Commercial Suppliers and Technical Guide for Diisopentyl Phthalate-d4

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Compound of Interest

Compound Name: *Diisopentyl Phthalate-d4*

Cat. No.: *B585366*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for **Diisopentyl Phthalate-d4** (CAS No. 1346597-80-5), a deuterated stable isotope-labeled internal standard crucial for accurate quantification in mass spectrometry-based analyses. This document outlines key quantitative data from various suppliers, details relevant experimental protocols, and presents visual workflows to aid in experimental design and execution.

Introduction to Diisopentyl Phthalate-d4

Diisopentyl Phthalate-d4 is the deuterated form of Diisopentyl Phthalate (DIPP), a phthalate ester. Due to concerns over the potential endocrine-disrupting effects of phthalates, regulatory bodies worldwide monitor their presence in various consumer products and environmental samples. The use of isotopically labeled internal standards like **Diisopentyl Phthalate-d4** is essential for correcting matrix effects and variabilities in analytical procedures, thereby ensuring high accuracy and precision in quantitative studies.^[1] It is a labeled phthalate ester that has been noted for its potential for fetotoxicity, embryoletality, and teratogenicity.^{[2][3]}

Commercial Suppliers of Diisopentyl Phthalate-d4

The following table summarizes the product offerings for **Diisopentyl Phthalate-d4** from various commercial suppliers. This information is intended to provide researchers with a comparative overview to facilitate procurement decisions.

Supplier	Catalog Number	Purity/Concentration	Available Quantities	Formula tion	CAS Number	Molecular Formula	Molecular Weight
Santa Cruz Biotechnology	sc-211153	Not specified	Not specified	Not specified	1346597-80-5	C ₁₈ H ₂₂ D ₄ O ₄	310.42
MyBioSource	MBS6076302	Not specified	10 mg, 5x10 mg	Clear Pale Yellow Oil	1346597-80-5	C ₁₈ H ₂₂ D ₄ O ₄	310.42
Xcess Biosciences	M26359	≥98%	Contact for quote	Solid Powder	1346597-80-5	C ₁₈ H ₂₂ D ₄ O ₄	310.42
Chiron (via ESSLAB)	12329.18-100-IO	100 µg/mL in isooctane	1 mL	Solution	1346597-80-5	Not specified	Not specified
Chiron (via ESSLAB)	12329.18-10MG	Neat	10 mg	Neat	1346597-80-5	Not specified	Not specified
Pharmaffiliates	PA STI 033130	Not specified	Not specified	Clear Pale Yellow Oil	1346597-80-5	C ₁₈ H ₂₂ D ₄ O ₄	310.42

Experimental Protocols

The accurate quantification of Diisopentyl Phthalate in various matrices typically involves the use of **Diisopentyl Phthalate-d4** as an internal standard in conjunction with chromatographic separation and mass spectrometric detection. Below are generalized experimental protocols for sample preparation and analysis.

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is suitable for liquid samples such as beverages, urine, or other aqueous matrices.

- **Internal Standard Spiking:** To a defined volume of the liquid sample (e.g., 5-10 mL), add a known amount of **Diisopentyl Phthalate-d4** solution in a suitable solvent.
- **Extraction:** Add an appropriate volume of a water-immiscible organic solvent (e.g., n-hexane, dichloromethane).
- **Agitation:** Vortex or shake the mixture vigorously for several minutes to ensure thorough mixing and facilitate the transfer of the analyte and internal standard to the organic phase.^[4]
- **Phase Separation:** Allow the layers to separate. Centrifugation can be employed to expedite this process.
- **Collection:** Carefully collect the organic layer.
- **Concentration:** Evaporate the organic solvent under a gentle stream of nitrogen to concentrate the extract.
- **Reconstitution:** Reconstitute the dried residue in a small, known volume of a suitable solvent (e.g., methanol, acetonitrile) for analysis.^[5]

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a widely used technique for the analysis of semi-volatile compounds like phthalates.

- **Instrumentation:** An Agilent 8890 GC system coupled with a 5977B MS detector or a similar system is suitable.^[6]
- **Column:** A low-polarity column, such as a DB-5ms (30 m × 0.25 mm × 0.25 µm), is commonly used for phthalate separation.^[4]
- **Carrier Gas:** Helium is typically used as the carrier gas at a constant flow rate (e.g., 1 mL/min).^[4]

- **Injection:** Inject a small volume (e.g., 1 μ L) of the reconstituted sample extract in splitless mode.
- **Oven Temperature Program:** A typical temperature program starts at a lower temperature (e.g., 100°C, hold for 1 min), ramps up to a higher temperature (e.g., 280°C at 10°C/min), and then to a final temperature (e.g., 310°C at 5°C/min).[4]
- **Mass Spectrometer Settings:** Operate the mass spectrometer in electron ionization (EI) mode. For quantification, selected ion monitoring (SIM) mode is often employed to enhance sensitivity and selectivity. The specific ions to monitor for Diisopentyl Phthalate and **Diisopentyl Phthalate-d4** should be determined based on their mass spectra.

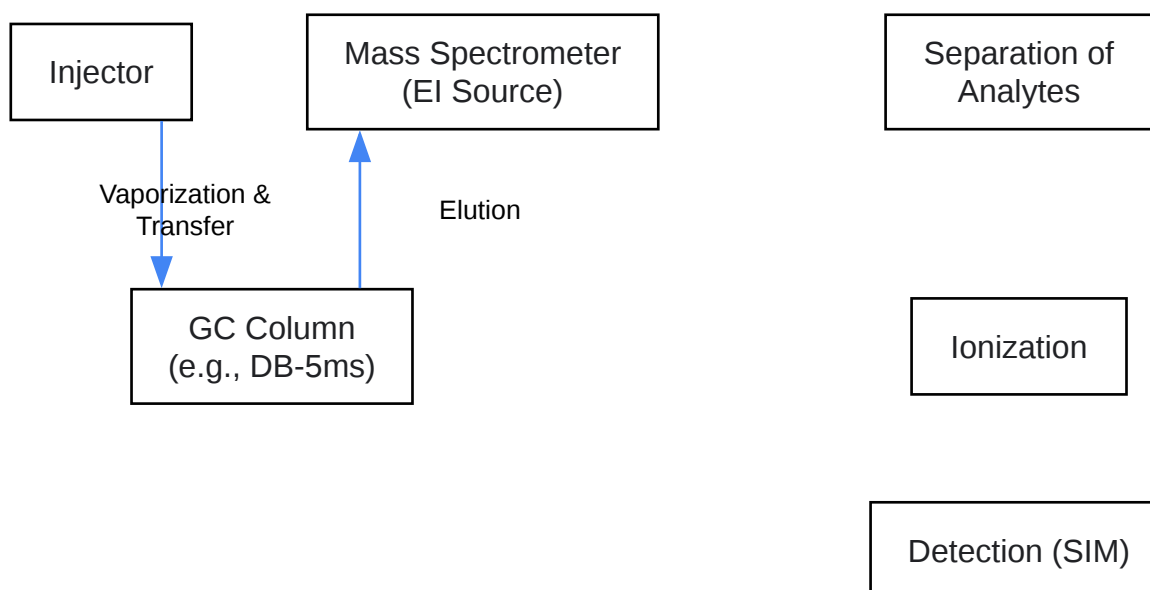
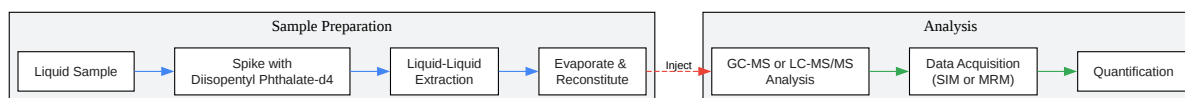
Analytical Methodology: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is another powerful technique for phthalate analysis, particularly for less volatile or thermally labile phthalates.

- **Instrumentation:** A high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- **Column:** A C18 reversed-phase column is commonly used for separation.
- **Mobile Phase:** A gradient elution with a mixture of water and an organic solvent (e.g., methanol or acetonitrile), often with a modifier like formic acid or ammonium acetate, is typically employed.
- **Ionization:** ESI in either positive or negative ion mode, depending on the specific phthalate and its fragmentation behavior.
- **Detection:** Multiple Reaction Monitoring (MRM) is used for quantification, where specific precursor-to-product ion transitions for both the analyte and the internal standard are monitored.

Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key experimental workflows.



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